

Structural Elucidation of Caffeoylcalleryanin: A Technical Guide Using NMR Spectroscopy

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Caffeoylcalleryanin

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural elucidation of **Caffeoylcalleryanin**, a representative caffeoyl glycoside, utilizing one-dimensional (1D) and two-dimensional (2D) Nuclear Magnetic Resonance (NMR) spectroscopy. This document details the methodologies, data interpretation, and key correlations necessary to unambiguously determine the molecular structure of this class of natural products.

Introduction to Caffeoylcalleryanin

Caffeoylcalleryanin is a phenolic compound belonging to the caffeoyl glycoside class. These molecules consist of a caffeic acid moiety linked to a sugar unit, in this case, calleryanin (hypothesized as a β -D-glucopyranoside for this guide). The structural determination of such compounds is crucial for understanding their biological activity and potential therapeutic applications. NMR spectroscopy is the most powerful technique for this purpose, providing detailed information about the carbon-hydrogen framework and the connectivity between different structural units.^{[1][2]}

The proposed structure for elucidation is 6'-O-caffeoyl- β -D-glucopyranoside. The numbering for the caffeoyl and glucopyranoside moieties is presented below.

Data Presentation: NMR Spectroscopic Data

The complete ^1H and ^{13}C NMR spectral data for **Caffeoylcalleryanin**, acquired in Methanol- d_4 (CD_3OD), are summarized below. These tables provide the chemical shifts (δ) in parts per million (ppm), coupling constants (J) in Hertz (Hz), and the multiplicity of the signals.

Table 1: ^1H NMR Data of Caffeoylcalleryanin (500 MHz, CD_3OD)

Position	δH (ppm)	Multiplicity	J (Hz)
Caffeoyl Moiety			
2	7.05	d	2.0
5	6.78	d	8.2
6	6.95	dd	8.2, 2.0
7	7.60	d	15.9
8	6.32	d	15.9
Glucopyranoside Moiety			
1'	4.45	d	7.8
2'	3.48	t	8.5
3'	3.42	t	9.0
4'	3.35	t	9.0
5'	3.75	m	
6'a	4.40	dd	11.9, 2.2
6'b	4.25	dd	11.9, 6.5

Table 2: ^{13}C NMR Data of Caffeoylcalleryanin (125 MHz, CD_3OD)

Position	δC (ppm)
Caffeoyl Moiety	
1	127.5
2	115.2
3	146.8
4	149.9
5	116.4
6	123.0
7	147.1
8	114.5
9	168.8
Glucopyranoside Moiety	
1'	104.2
2'	75.1
3'	77.9
4'	71.7
5'	74.5
6'	64.8

Experimental Protocols

Detailed methodologies for the key NMR experiments are provided below. These protocols are representative of standard practices in natural product chemistry.

Sample Preparation

A 5 mg sample of purified **Caffeoylcalleryanin** was dissolved in 0.6 mL of Methanol- d_4 (CD_3OD , 99.8% D). The solution was transferred to a 5 mm NMR tube for analysis.

NMR Instrumentation

All NMR spectra were recorded on a Bruker AVANCE III HD 500 MHz spectrometer equipped with a 5 mm cryoprobe. The experiments were conducted at a standard temperature of 298 K.

1D NMR Spectroscopy

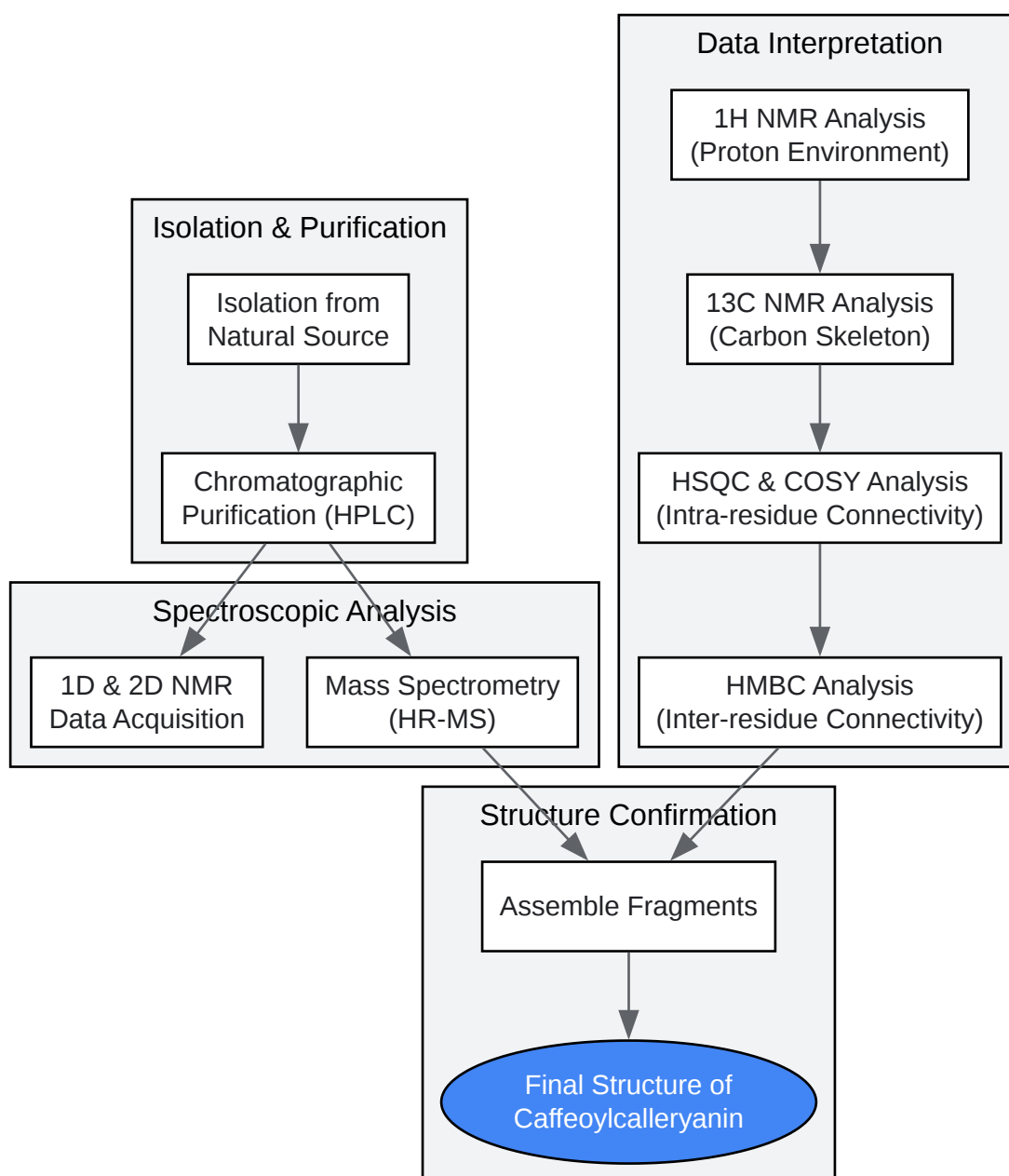
- 1H NMR: The proton NMR spectrum was acquired with a spectral width of 12 ppm, an acquisition time of 2.7 seconds, and a relaxation delay of 2.0 seconds. A total of 32 scans were collected and the data was processed with a line broadening of 0.3 Hz. Chemical shifts were referenced to the residual solvent peak of CD_3OD at δH 3.31 ppm.
- ^{13}C NMR: The carbon NMR spectrum was acquired using a standard pulse sequence with proton decoupling. The spectral width was 240 ppm, with an acquisition time of 1.1 seconds and a relaxation delay of 2.0 seconds. A total of 1024 scans were averaged. Chemical shifts were referenced to the CD_3OD solvent peak at δC 49.0 ppm.

2D NMR Spectroscopy

- COSY (Correlation Spectroscopy): The 1H - 1H COSY experiment was performed to identify proton-proton spin systems.[3] The spectral width was set to 8 ppm in both dimensions. The data matrix was 2048 x 512 points, with 8 scans per increment.
- HSQC (Heteronuclear Single Quantum Coherence): The HSQC experiment was used to determine direct one-bond proton-carbon correlations.[4] The spectral widths were 8 ppm for the 1H dimension (F2) and 160 ppm for the ^{13}C dimension (F1). The experiment was optimized for a one-bond coupling constant (1JCH) of 145 Hz.
- HMBC (Heteronuclear Multiple Bond Correlation): The HMBC experiment was crucial for identifying long-range (2-3 bond) proton-carbon correlations, which are essential for connecting different structural fragments.[3] The spectral widths were the same as in the HSQC experiment. The experiment was optimized for a long-range coupling constant of 8 Hz.

Structural Elucidation Workflow and Key Correlations

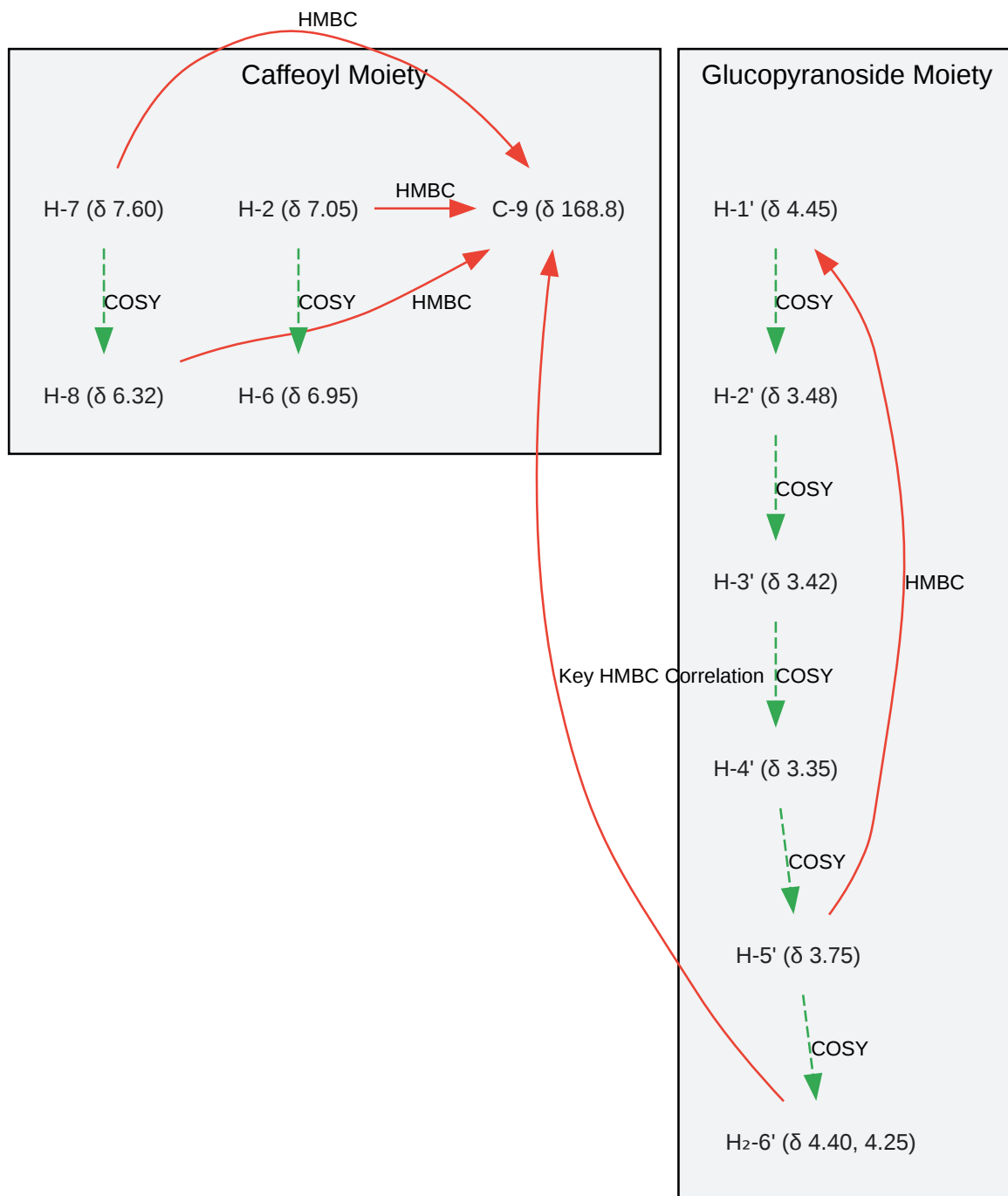
The structural elucidation process follows a logical progression from initial data acquisition to the final assembly of the molecular structure. This workflow is visualized below, followed by a diagram illustrating the key NMR correlations that confirm the identity of **Caffeoylcalleryanin**.



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Caption: General workflow for the structural elucidation of natural products.

The definitive structural proof for **Caffeoylcalleryanin** comes from the interpretation of 2D NMR spectra. The key COSY and HMBC correlations are visualized below.



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Caption: Key 2D NMR correlations for **Caffeoylcalleryanin**.

Interpretation of Key Correlations:

- Caffeoyl Moiety Identification:
 - The ^1H NMR spectrum shows two doublets at δ 7.60 (H-7) and δ 6.32 (H-8) with a large coupling constant ($J = 15.9$ Hz), characteristic of trans-olefinic protons.
 - The aromatic region displays an ABX spin system (δ 7.05, 6.95, and 6.78), indicative of a 1,3,4-trisubstituted benzene ring.
 - COSY correlations confirm the H-7/H-8 and H-5/H-6 couplings.
 - HMBC correlations from H-7 and H-8 to the carbonyl carbon at δ 168.8 (C-9) confirm the cinnamic acid backbone.
- Glucopyranoside Moiety Identification:
 - The anomeric proton signal at δ 4.45 (H-1') with a large coupling constant ($J = 7.8$ Hz) indicates a β -configuration for the glucose unit.
 - COSY correlations establish the complete proton spin system of the sugar ring, from H-1' through to the H₂-6' protons.
 - The chemical shifts of the sugar protons and carbons are consistent with a standard glucopyranoside unit.
- Establishing the Linkage:
 - The most critical piece of evidence for the structure is the connection between the caffeoyl and glucopyranoside units.
 - A downfield shift is observed for the H₂-6' protons (δ 4.40 and 4.25) compared to a typical unsubstituted glucose, suggesting acylation at this position.^{[1][5]}
 - The definitive link is established by a key HMBC correlation from the H₂-6' protons of the glucose unit to the carbonyl carbon (C-9, δ 168.8) of the caffeoyl moiety. This three-bond correlation unambiguously proves that the caffeoyl group is esterified at the 6'-position of the glucose.

Conclusion

Through the systematic application and interpretation of 1D and 2D NMR spectroscopy, the structure of **Caffeoylcalleryanin** has been unequivocally determined as 6'-O-caffeoyl- β -D-glucopyranoside. The combination of COSY, HSQC, and particularly HMBC experiments allowed for the complete assignment of all proton and carbon signals and confirmed the connectivity between the caffeic acid and glucose moieties. This guide provides a clear framework for the structural elucidation of similar natural products, which is a fundamental step in their evaluation for drug development and other scientific research.

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